

Preparing 5'-Adenylic Acid Monohydrate Stock Solutions: Application Notes and Protocols

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Compound of Interest

Compound Name: 5'-Adenylic acid, monohydrate

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Introduction

5'-Adenylic acid monohydrate, also known as adenosine 5'-monophosphate (AMP), is a pivotal nucleotide in numerous biological processes. As a key component of RNA and a central molecule in cellular energy homeostasis, it plays a critical role in metabolism and cell signaling. [1][2][3] Notably, 5'-AMP is a primary activator of AMP-activated protein kinase (AMPK), a master regulator of metabolic pathways that is activated under conditions of low cellular energy. [4][5] The activation of AMPK modulates various downstream processes, making 5'-AMP a crucial molecule for research in areas such as diabetes, obesity, and cancer. Accurate and consistent preparation of 5'-Adenylic acid monohydrate stock solutions is therefore fundamental for reliable and reproducible experimental outcomes.

This document provides detailed application notes and protocols for the preparation and use of 5'-Adenylic acid monohydrate stock solutions in research and drug development.

Data Presentation

Physicochemical Properties and Solubility

A summary of the key physicochemical properties and solubility of 5'-Adenylic acid monohydrate is presented in the table below. It is important to note that the free acid form is soluble in water, particularly with the addition of a mild alkali.

Property	Value	Reference
Synonyms	Adenosine 5'-monophosphate, 5'-AMP, AMP	
Molecular Formula	C ₁₀ H ₁₄ N ₅ O ₇ P·H ₂ O	
Molecular Weight	365.24 g/mol	
Appearance	White to off-white crystalline powder	
Solubility in Water	Soluble, especially with mild alkali	
Solubility in DMSO	9 mg/mL (24.64 mM)	
pKa	pK ₁ = 3.8, pK ₂ = 6.2	

Stock Solution Stability and Storage

Proper storage of 5'-Adenylic acid monohydrate stock solutions is critical to maintain their stability and activity. The following table summarizes the recommended storage conditions. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solution into smaller, single-use volumes.

Solution Type	Storage Temperature	Duration	Reference
Powder	-20°C	3 years	
In solvent (e.g., water, DMSO)	-80°C	1 year	
In solvent (e.g., water, DMSO)	-20°C	1 month	

Experimental Protocols

Protocol 1: Preparation of a 100 mM Aqueous Stock Solution of 5'-Adenylic Acid Monohydrate

This protocol describes the preparation of a 100 mM aqueous stock solution, which is suitable for most cell-based and biochemical assays.

Materials:

- 5'-Adenylic acid monohydrate (MW: 365.24 g/mol)
- Nuclease-free water
- 1 M NaOH or 1 M HCl for pH adjustment
- Sterile 15 mL or 50 mL conical tubes
- 0.22 µm sterile syringe filter
- Sterile microcentrifuge tubes for aliquots

Procedure:

- Calculate the required mass: To prepare 10 mL of a 100 mM stock solution, calculate the mass of 5'-Adenylic acid monohydrate needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.1 \text{ mol/L} \times 0.01 \text{ L} \times 365.24 \text{ g/mol} = 0.36524 \text{ g}$
- Weigh the powder: Carefully weigh out 365.24 mg of 5'-Adenylic acid monohydrate powder and transfer it to a sterile 15 mL conical tube.
- Dissolution: Add approximately 8 mL of nuclease-free water to the conical tube. Vortex or sonicate briefly to aid dissolution. The solution may be slightly acidic.
- pH Adjustment:
 - Measure the pH of the solution using a calibrated pH meter.

- Adjust the pH to 7.0-7.5 by adding 1 M NaOH dropwise while gently vortexing. This will ensure complete dissolution and physiological compatibility. Be careful not to overshoot the desired pH. If necessary, use 1 M HCl to back-titrate.
- Final Volume Adjustment: Once the desired pH is reached, add nuclease-free water to bring the final volume to 10 mL.
- Sterile Filtration: To ensure the sterility of the stock solution, filter it through a 0.22 μ m sterile syringe filter into a new sterile 15 mL conical tube.
- Aliquoting and Storage:
 - Dispense the sterile stock solution into smaller, single-use aliquots (e.g., 100 μ L or 500 μ L) in sterile microcentrifuge tubes.
 - Label the aliquots clearly with the name of the compound, concentration, and date of preparation.
 - Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).

Protocol 2: In Vitro AMPK Activation Assay Using a 5'-AMP Stock Solution

This protocol provides a general framework for activating AMPK in a cell-free system. The final concentration of 5'-AMP may need to be optimized depending on the specific experimental conditions and the source of the AMPK enzyme.

Materials:

- 100 mM 5'-AMP stock solution (prepared as in Protocol 1)
- Purified or recombinant AMPK enzyme
- AMPK assay buffer (e.g., 40 mM HEPES, pH 7.4, 80 mM NaCl, 5 mM MgCl₂, 1 mM DTT)
- ATP solution

- AMPK substrate (e.g., SAMS peptide)
- Kinase detection reagent (e.g., ADP-Glo™ Kinase Assay)
- 384-well plates

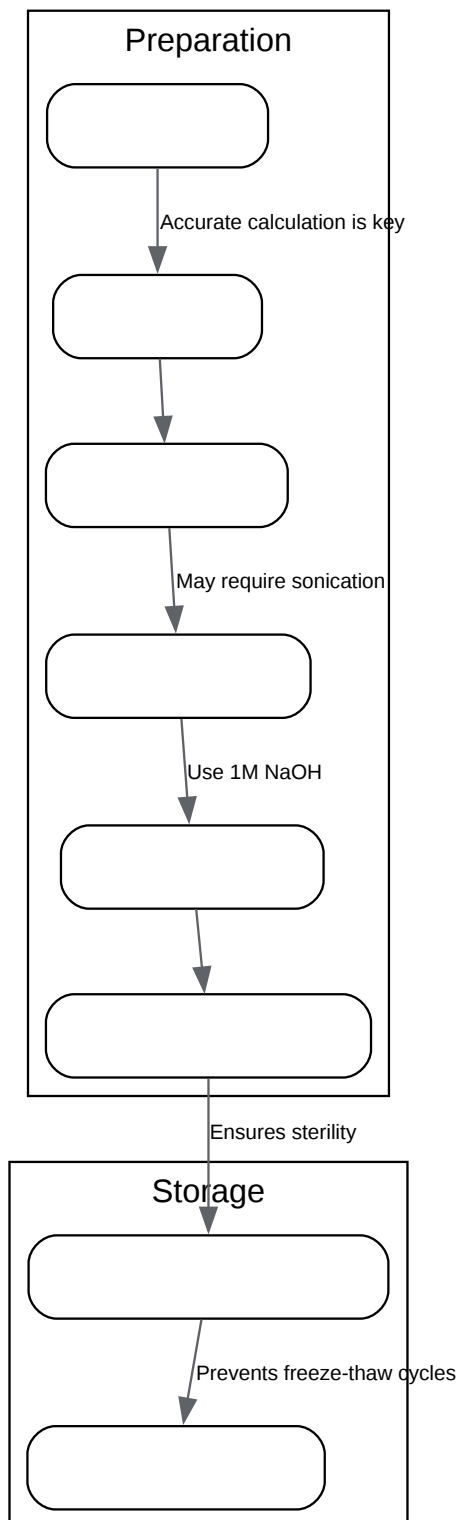
Procedure:

- Prepare Reagent Mix: Prepare a master mix of the AMPK enzyme and substrate in the AMPK assay buffer.
- Prepare 5'-AMP Dilutions: Serially dilute the 100 mM 5'-AMP stock solution in the AMPK assay buffer to achieve a range of final assay concentrations (e.g., 0, 1, 10, 100, 1000 μ M).
- Assay Plate Setup:
 - Add the diluted 5'-AMP solutions to the wells of a 384-well plate.
 - Add the AMPK enzyme/substrate master mix to each well.
 - Initiate the kinase reaction by adding the ATP solution to each well.
- Incubation: Incubate the plate at 30°C for the desired reaction time (e.g., 60 minutes).
- Detection: Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions. This typically involves measuring the amount of ADP produced.
- Data Analysis: Plot the kinase activity as a function of the 5'-AMP concentration to determine the EC₅₀ for AMPK activation.

Mandatory Visualizations

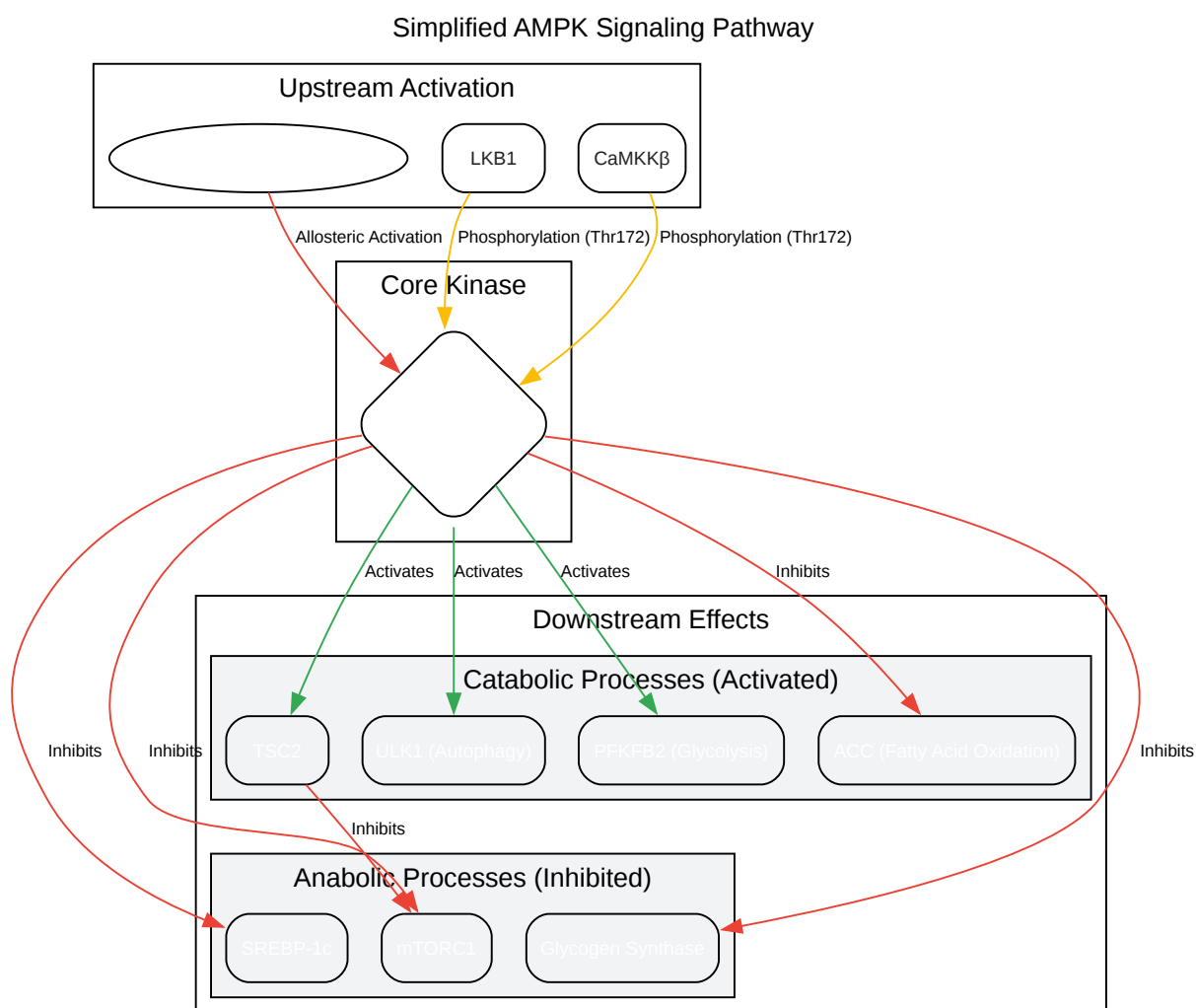
Experimental Workflow for Stock Solution Preparation

Workflow for 5'-Adenylic Acid Monohydrate Stock Solution Preparation

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Caption: A flowchart illustrating the key steps for preparing a sterile aqueous stock solution of 5'-Adenylic acid monohydrate.

AMPK Signaling Pathway



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Caption: A diagram of the AMPK signaling pathway, highlighting its activation by an increased AMP/ATP ratio and its role in regulating metabolic processes.

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